

An In-depth Technical Guide to Balsalazide Disodium: Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Balsalazide sodium*

Cat. No.: *B10762475*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Balsalazide disodium is a prodrug of mesalamine (5-aminosalicylic acid, 5-ASA) used for the treatment of mildly to moderately active ulcerative colitis. Its targeted delivery system, which releases the active compound in the colon, is designed to maximize therapeutic efficacy at the site of inflammation while minimizing systemic side effects. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, mechanism of action, and relevant experimental data.

Chemical Structure and Identification

Balsalazide disodium is the disodium salt of balsalazide. The active component, mesalamine, is linked to a carrier molecule, 4-aminobenzoyl- β -alanine, through an azo bond.

IUPAC Name: (E)-5-[[4-[(2-carboxyethyl)amino]carbonyl]phenyl]azo]-2-hydroxybenzoic acid, disodium salt, dihydrate^[1]

Chemical Formula: $C_{17}H_{13}N_3Na_2O_6 \cdot 2H_2O$ ^{[2][3]}

Molecular Weight: 437.32 g/mol (dihydrate)[2][3]

CAS Number: 150399-21-6 (dihydrate)

Structural Formula:

Physicochemical Properties

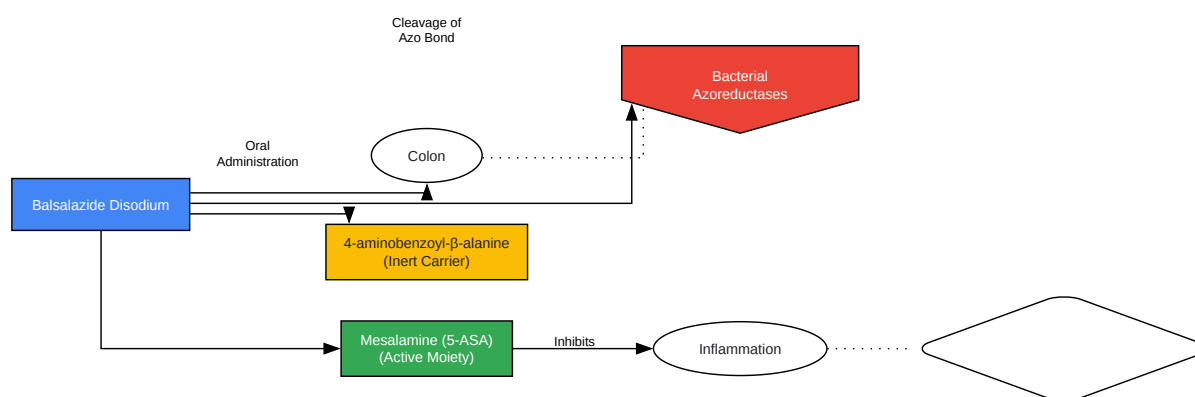
Balsalazide disodium is a stable, odorless, orange to yellow microcrystalline powder.[2][3][4] Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Appearance	Orange to yellow microcrystalline powder	[2][3][4]
Solubility	Freely soluble in water and isotonic saline; sparingly soluble in methanol and ethanol; practically insoluble in other organic solvents.	[1][2][3][4]
Melting Point	Not specified for the disodium salt.	
pKa	Not specified.	
Sodium Content	Approximately 86 mg per 750 mg capsule.	[2][3]

Mechanism of Action and Metabolism

Balsalazide disodium functions as a prodrug, delivering the therapeutically active mesalamine directly to the colon.[5][6] The intact molecule passes through the upper gastrointestinal tract with minimal absorption.[7] Upon reaching the colon, resident bacteria produce azoreductase enzymes that cleave the azo bond, releasing equimolar quantities of mesalamine and the inert carrier molecule, 4-aminobenzoyl- β -alanine.[1][2][4]

The precise mechanism of action of mesalamine is not fully understood but is believed to be topical rather than systemic.[1][4] It is thought to exert its anti-inflammatory effects by inhibiting the cyclooxygenase (COX) and lipoxygenase pathways in the colonic mucosa, thereby reducing the production of inflammatory mediators such as prostaglandins and leukotrienes from arachidonic acid.[1][6][8] Additionally, it may inhibit the activation of nuclear factor-kappa B (NF-κB), a key regulator of the inflammatory response.[6]



[Click to download full resolution via product page](#)

Metabolic Pathway of Balsalazide Disodium.

Pharmacokinetic Properties

The pharmacokinetic profile of balsalazide disodium is characterized by low systemic absorption of the parent drug and its metabolites.

Parameter	Balsalazide	Mesalamine (5-ASA)	N-acetyl-5-ASA	Reference
Tmax (hours)	~1-2	-	-	[2]
Protein Binding	≥99%	-	-	[3]
Urinary Recovery (% of dose)	<1%	<4%	<16%	

Experimental Protocols

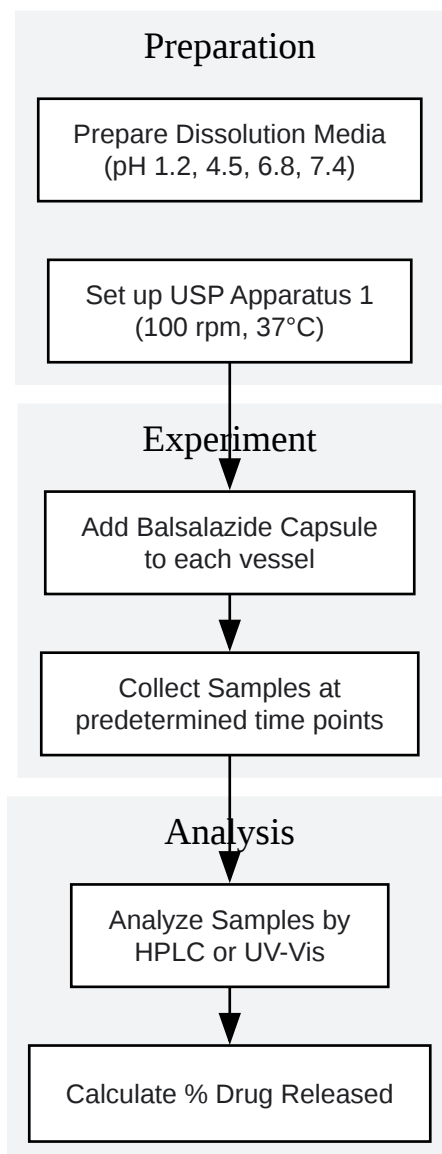
In Vitro Dissolution Testing

Objective: To assess the release of balsalazide disodium from its capsule formulation under various pH conditions, simulating the gastrointestinal tract.

Methodology:

- Apparatus: USP Apparatus 1 (basket).
- Rotation Speed: 100 rpm.
- Media:
 - 0.1N HCl
 - pH 4.5 buffer
 - pH 6.8 buffer
 - pH 7.4 buffer
- Volume: 900 mL.
- Temperature: 37°C.
- Sampling Times: 5, 10, 15, 20, 30, 45, and 60 minutes, and until at least 80% of the labeled content is dissolved.

- Analysis: The concentration of balsalazide in the collected samples is determined by a suitable analytical method, such as UV-Vis spectrophotometry or HPLC.[9]



[Click to download full resolution via product page](#)

Experimental Workflow for In Vitro Dissolution Testing.

Human Pharmacokinetic Study

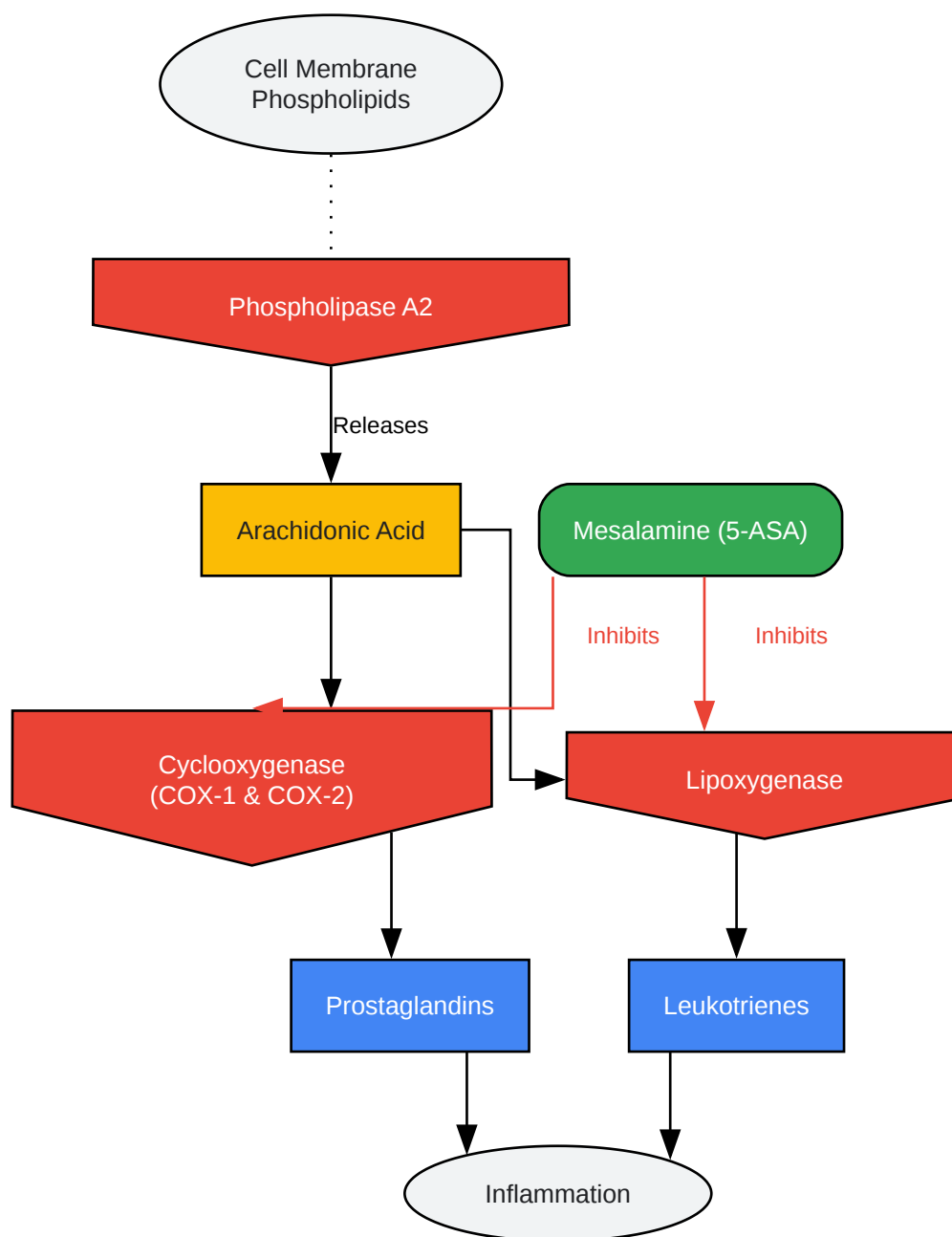
Objective: To determine the pharmacokinetic profile of balsalazide and its metabolites in healthy volunteers.

Methodology:

- **Study Design:** A single-dose, two-way crossover study.
- **Subjects:** Healthy male and female volunteers.
- **Drug Administration:** A single oral dose of balsalazide disodium (e.g., 2250 mg) is administered under fasting and fed conditions.^[9]
- **Blood Sampling:** Blood samples are collected at predefined time points post-dose.
- **Plasma Analysis:** Plasma concentrations of balsalazide and its metabolites (mesalamine and N-acetyl-5-aminosalicylic acid) are quantified using a validated bioanalytical method (e.g., LC-MS/MS).
- **Pharmacokinetic Analysis:** Pharmacokinetic parameters such as C_{max}, T_{max}, AUC, and half-life are calculated from the plasma concentration-time data.

Signaling Pathway Inhibition

The anti-inflammatory effect of mesalamine, the active metabolite of balsalazide, is mediated in part by the inhibition of the arachidonic acid cascade.



[Click to download full resolution via product page](#)

Inhibition of the Arachidonic Acid Pathway by Mesalamine.

Clinical Efficacy

Clinical trials have demonstrated the efficacy of balsalazide disodium in the treatment of mildly to moderately active ulcerative colitis. The typical adult dosage is 2.25 g (three 750 mg capsules) taken three times daily for up to 8 to 12 weeks.[10]

Conclusion

Balsalazide disodium is a well-established, colon-targeted prodrug of mesalamine. Its chemical design allows for efficient delivery of the active anti-inflammatory agent to the site of disease in ulcerative colitis, thereby optimizing the therapeutic effect and minimizing systemic exposure. The data presented in this guide provide a comprehensive technical overview for researchers and drug development professionals working with this important therapeutic agent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. docs.boehringer-ingelheim.com](https://docs.boehringer-ingelheim.com) [docs.boehringer-ingelheim.com]
- [2. Safety and efficacy of a new 3.3 g b.i.d. tablet formulation in patients with mild-to-moderately-active ulcerative colitis: a multicenter, randomized, double-blind, placebo-controlled study - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [3. Synthesis of Balsalazide Sodium | Semantic Scholar](#) [semanticscholar.org]
- [4. ClinicalTrials.gov](#) [clinicaltrials.gov]
- [5. accessdata.fda.gov](#) [accessdata.fda.gov]
- [6. ClinicalTrials.gov](#) [clinicaltrials.gov]
- [7. medkoo.com](#) [medkoo.com]
- [8. accessdata.fda.gov](#) [accessdata.fda.gov]
- [9. Balsalazide - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [10. apotex.com](#) [apotex.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Balsalazide Disodium: Chemical Structure and Properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10762475/docs#an-in-depth-technical-guide-to-balsalazide-disodium-chemical-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)